

Preparation of Trimethoprim-d9 Stock Solutions: An Application Note

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Compound of Interest

Compound Name: Trimethoprim-d9

Cat. No.: B562225

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive protocol for the preparation, storage, and handling of **Trimethoprim-d9** stock solutions for research and development applications. **Trimethoprim-d9**, a deuterated analog of the antibiotic Trimethoprim, is commonly utilized as an internal standard in quantitative analytical methods such as mass spectrometry.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **Trimethoprim-d9** stock solutions based on available information for Trimethoprim and its deuterated form.

Parameter	Value	Reference
Molecular Formula	C ₁₄ H ₉ D ₉ N ₄ O ₃	
Molecular Weight	299.37 g/mol	
Typical Solvents	Dimethyl Sulfoxide (DMSO), N,N-Dimethylacetamide, Propylene Glycol	[1][2]
Solubility in DMSO	50 mg/mL (167.02 mM) (ultrasonication may be required)	[1]
Solubility in Water	0.67 mg/mL (2.24 mM) (ultrasonication may be required)	[1]
Recommended Storage (Neat Solid)	2-8°C	
Stock Solution Storage	-20°C (for up to 1 month) or -80°C (for up to 6 months)	[1]

Experimental Protocol: Preparation of a 10 mg/mL Trimethoprim-d9 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mg/mL stock solution of **Trimethoprim-d9** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment:

- **Trimethoprim-d9** (solid)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Calibrated pipettes

- Vortex mixer
- Sonicator bath
- Sterile polypropylene or glass vials for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Safety Precautions:

- Work in a well-ventilated area or a chemical fume hood.
- **Trimethoprim-d9** is classified as acutely toxic if swallowed and is a suspected reproductive toxin. Handle with care and avoid inhalation or direct contact.
- Consult the Safety Data Sheet (SDS) for **Trimethoprim-d9** before starting any work.[\[3\]](#)

Procedure:

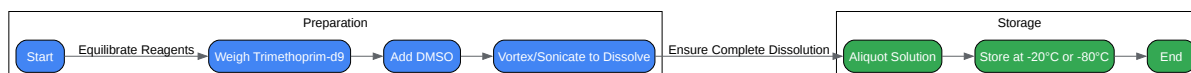
- **Equilibrate Reagents:** Allow the **Trimethoprim-d9** solid and DMSO to equilibrate to room temperature before use. This is particularly important for the hygroscopic DMSO to prevent water condensation.
- **Weighing:** Accurately weigh the desired amount of **Trimethoprim-d9** solid using an analytical balance. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of **Trimethoprim-d9**.
- **Dissolution:**
 - Transfer the weighed **Trimethoprim-d9** into a sterile vial.
 - Add the calculated volume of DMSO to the vial. For a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of the solid.
 - Cap the vial securely and vortex the mixture for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the solid does not completely dissolve after vortexing, place the vial in a sonicator bath for 5-10 minutes.[\[1\]](#) Visually inspect the solution to ensure no solid

particles remain.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene or glass vials. This minimizes freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name (**Trimethoprim-d9**), concentration (10 mg/mL), solvent (DMSO), preparation date, and your initials.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[1] For long-term storage (up to 6 months), store at -80°C.[1]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **Trimethoprim-d9** stock solution.



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